

Technical Support Center: GSK3368715

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Compound of Interest

Compound Name: GSK3368715

Cat. No.: B15584202

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This technical support center provides guidance on the proper dissolution of **GSK3368715** in DMSO for research applications. Below you will find frequently asked questions, a detailed troubleshooting guide, and experimental protocols to ensure successful preparation of your **GSK3368715** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK3368715**?

A1: The recommended solvent for preparing stock solutions of **GSK3368715** is anhydrous Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What is the solubility of **GSK3368715** in DMSO?

A2: The solubility of **GSK3368715** in DMSO can vary depending on the salt form of the compound. It is crucial to use fresh, anhydrous DMSO, as moisture can decrease the solubility.
[\[1\]](#)[\[3\]](#)[\[4\]](#)

Data Presentation: Solubility of **GSK3368715** in DMSO

Salt Form	Solubility (mg/mL)	Molar Equivalent	Source
Trihydrochloride	81 mg/mL	170.20 mM	[1][3][4]
Monohydrochloride	40 mg/mL	-	[1][3]

Q3: How should I store the powdered form of **GSK3368715** and its DMSO stock solutions?

A3: The powdered compound should be stored at -20°C for long-term stability.[2] Stock solutions in DMSO should be aliquoted into single-use volumes to prevent repeated freeze-thaw cycles and stored at -80°C.[2] Under these conditions, the stock solution is generally stable for up to six months. For shorter-term storage, -20°C is suitable for up to one month.[4] [5]

Q4: What is the appearance of a properly dissolved **GSK3368715** solution in DMSO?

A4: A properly dissolved solution of **GSK3368715** in DMSO should be a clear, colorless to light yellow liquid, free of any visible particulates.[5]

Q5: Can I store diluted working solutions of **GSK3368715** in cell culture media?

A5: It is not recommended to store **GSK3368715** in aqueous solutions like cell culture media for extended periods, as the compound's stability in such environments has not been extensively characterized. It is best practice to prepare fresh dilutions from the DMSO stock solution for each experiment.[2]

Experimental Protocol: Preparation of a 10 mM **GSK3368715** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK3368715** (Trihydrochloride salt, MW: 475.92 g/mol) in DMSO.

Materials:

- **GSK3368715** (Trihydrochloride salt) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator (optional)
- 37°C water bath (optional)

Procedure:

- Preparation: Bring the vial of **GSK3368715** powder to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **GSK3368715** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.76 mg of the compound.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the **GSK3368715** powder in a sterile microcentrifuge tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.[\[1\]](#)
- Assisted Dissolution (Optional):
 - If the compound does not fully dissolve, sonicate the tube in a water bath sonicator for 10-15 minutes.[\[1\]](#)
 - Alternatively, gently warm the solution in a 37°C water bath for 5-10 minutes with intermittent vortexing.[\[1\]](#)
- Visual Inspection: Carefully inspect the solution to ensure it is clear and free of any visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.[\[2\]](#)

Troubleshooting Guide

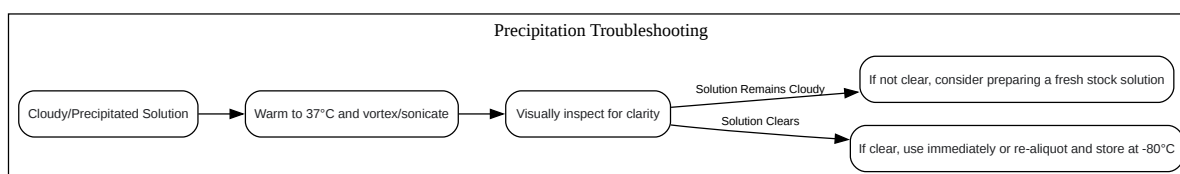
This guide addresses common issues that may be encountered when dissolving **GSK3368715** in DMSO.

Issue 1: **GSK3368715** powder is not dissolving completely in DMSO.

Caption: Troubleshooting workflow for incomplete dissolution.

- Possible Cause A: Hygroscopic DMSO. DMSO readily absorbs moisture from the air, which can reduce its solvating power.
 - Solution: Use a fresh, unopened bottle of anhydrous, high-purity DMSO. Store DMSO properly in a tightly sealed container in a dry environment.[1]
- Possible Cause B: Concentration exceeds solubility limit. The intended concentration may be higher than the compound's solubility in DMSO.
 - Solution: Try preparing a more dilute stock solution. For example, if a 20 mM stock is problematic, attempt to prepare a 10 mM or 5 mM solution.[1]
- Possible Cause C: Insufficient agitation or energy. The dissolution process may require more energy to overcome the crystal lattice energy of the solid.
 - Solution: After adding DMSO, vortex the solution vigorously. If particulates remain, gentle warming in a 37°C water bath for 5-10 minutes or sonication in a water bath for 10-15 minutes can aid dissolution.[1]

Issue 2: The **GSK3368715** DMSO stock solution appears cloudy or has precipitates after storage.



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Caption: Logical steps for handling precipitated stock solutions.

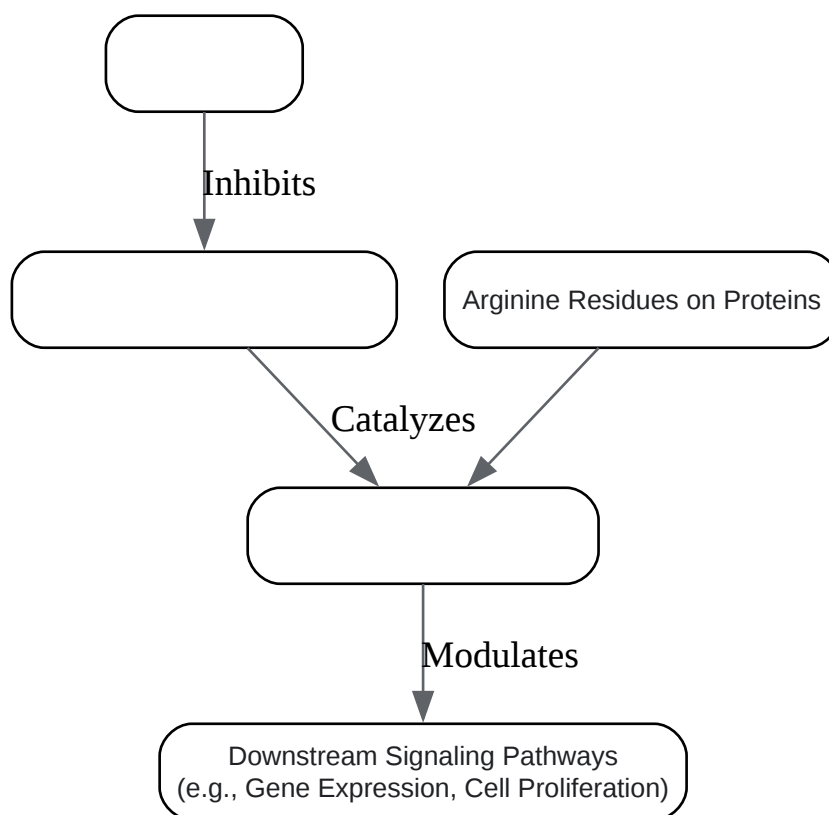
- Possible Cause A: Freeze-thaw cycles. Repeatedly freezing and thawing the stock solution can lead to precipitation.
 - Solution: Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[2]
- Possible Cause B: Improper storage. Storing the DMSO stock at a temperature where it can partially freeze and thaw can cause the compound to come out of solution.
 - Solution: Store DMSO stock solutions at a stable temperature of -80°C for long-term storage.[2] To redissolve the precipitate, you can try warming the vial to 37°C and vortexing or sonicating.

Issue 3: The compound precipitates when the DMSO stock solution is diluted into an aqueous buffer or cell culture medium.

- Possible Cause: "Salting out" effect. A rapid change in solvent polarity when adding the DMSO stock to an aqueous solution can cause the compound to precipitate.
 - Solution 1: Stepwise Dilution. Perform serial dilutions of your DMSO stock solution in DMSO first to a lower concentration before the final dilution into the aqueous buffer. This gradual reduction in DMSO concentration can help keep the compound in solution.[1]
 - Solution 2: Final DMSO Concentration. Ensure the final concentration of DMSO in your aqueous medium is sufficient to maintain solubility, while remaining non-toxic to cells (typically $\leq 0.5\%$).[6]

Signaling Pathway Context

GSK3368715 is an inhibitor of Type I Protein Arginine Methyltransferases (PRMTs). Its mechanism of action involves blocking the methylation of arginine residues on histone and non-histone proteins, which can impact various cellular signaling pathways.



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Caption: Mechanism of action of **GSK3368715**.

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